Preparing PI-103 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name:	*PI-103 Hydrochloride*
CAS No.:	*371935-79-4*
Cat. No.:	*B1591684*

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This document provides a detailed protocol for the preparation, storage, and handling of a PI-103 stock solution in Dimethyl Sulfoxide (DMSO). PI-103 is a potent, cell-permeable, ATP-competitive inhibitor of the phosphatidylinositol 3-kinase (PI3K) family, the mammalian target of rapamycin (mTOR), and DNA-dependent protein kinase (DNA-PK).[1][2][3][4] Accurate preparation of stock solutions is critical for ensuring reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for PI-103.

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Property	Value	References
Molecular Weight	348.36 g/mol	[1][5][6][7][8]
CAS Number	371935-74-9	[1][4][8]
Chemical Formula	$C_{19}H_{16}N_4O_3$	[1][4][6][7][8][9]
Solubility in DMSO	≥10 mg/mL (28.71 mM) to 24 mg/mL (68.89 mM)	[1][4][5][7][8]
IC_{50} Values	p110α: 2-8 nM, p110β: 3-88 nM, p110δ: 3-48 nM, p110γ: 15-150 nM, mTORC1: 20 nM, mTORC2: 83 nM, DNA-PK: 2-23 nM	[1][2][5][7][10][11]

Experimental Protocols

Materials

- PI-103 powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM PI-103 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration in cell-based assays.

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- Pre-weighing Preparation: Before handling PI-103 powder, ensure you are wearing appropriate PPE. It is recommended to work in a chemical fume hood.
- Weighing PI-103: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of PI-103 powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.48 mg of PI-103 (Molecular Weight = 348.36 g/mol).
  - Calculation: Mass (mg) = Desired Concentration (mM) * Volume (L) * Molecular Weight (g/mol)
  - Mass (mg) = 10 mmol/L * 0.001 L * 348.36 g/mol = 3.48 mg
- Adding DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the PI-103 powder. To prepare a 10 mM stock solution with 3.48 mg of PI-103, add 1 mL of DMSO. Note that moisture-absorbing DMSO can reduce solubility.[5]
- Dissolving PI-103: Tightly cap the tube and vortex thoroughly until the PI-103 is completely dissolved. Gentle warming of the tube to 37°C or sonication in an ultrasonic bath can aid in dissolution if necessary.[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[5] Store the aliquots at -20°C or -80°C for long-term storage. The stock solution is stable for at least 6 months at -20°C and up to 1 year at -80°C in solvent.[5][7][8]

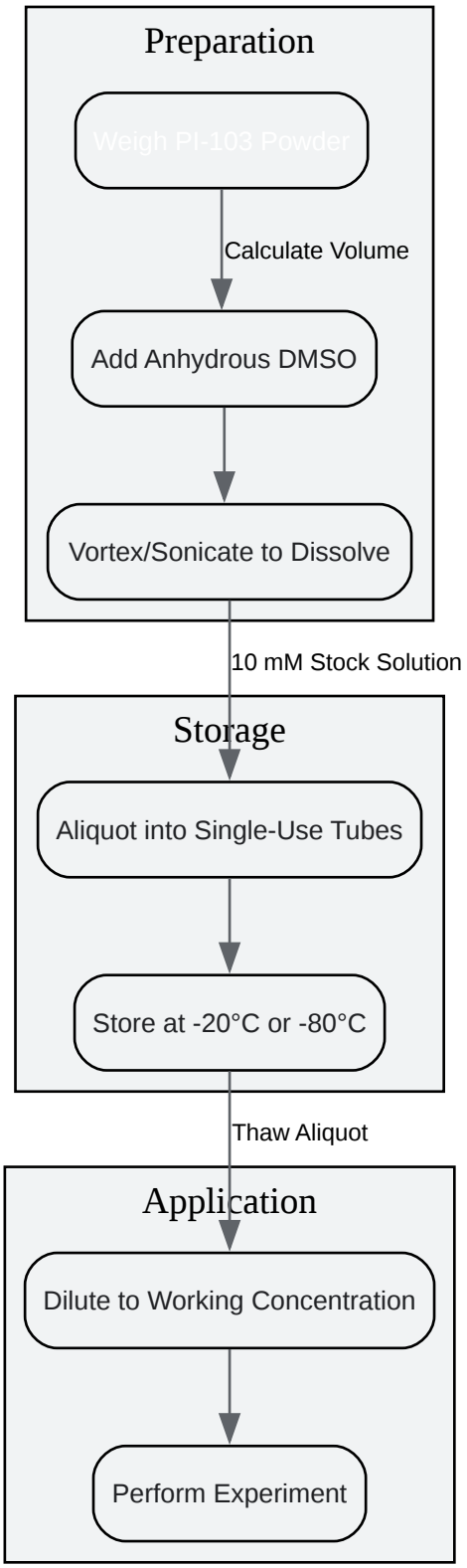
Diluting to Working Concentrations

For cell-based assays, the 10 mM stock solution will need to be further diluted in cell culture media to the final desired working concentration (e.g., 0.5 µM, 2 µM).[1] It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.1-0.5%.

Visualizations

PI-103 Stock Solution Preparation Workflow

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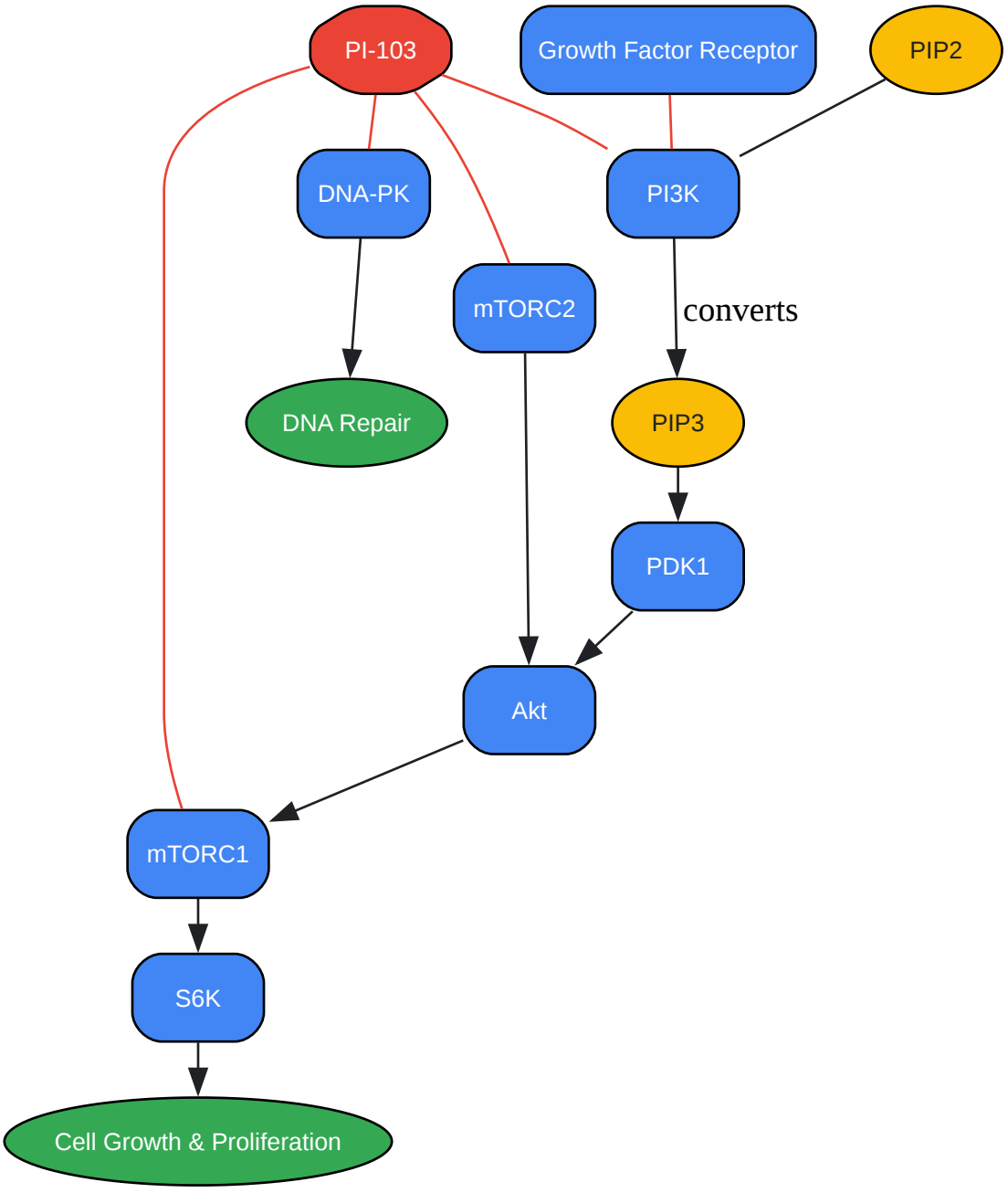


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Caption: Workflow for preparing PI-103 stock solution.

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PI-103 Signaling Pathway Inhibition



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Caption: PI-103 inhibits the PI3K/Akt/mTOR pathway.

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- To cite this document: BenchChem. [Preparing PI-103 Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591684/docs#preparing-pi-103-stock-solution-in-dmso-application-notes-and-protocols]

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